

# Navigating the Ambiguity of "AA-14": A Multifaceted Identification

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## Compound of Interest

Compound Name: AA-14

Cat. No.: B292432

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The designation "**AA-14**" does not correspond to a single, universally recognized chemical entity. Instead, it is associated with several distinct substances and products across different scientific and pharmaceutical contexts. This ambiguity makes it impossible to provide a singular, in-depth technical guide on its physical and chemical properties without further clarification. This report provides an overview of the various interpretations of "**AA-14**" based on available information.

## Pharmaceutical Pill Imprint: Desipramine Hydrochloride

"AA 14" is the imprint on a red, round 10mm pill, which has been identified as Desipramine Hydrochloride 75 mg.[1][2][3] Desipramine is a tricyclic antidepressant used to treat depression.[1] It is a prescription-only medication and is not classified as a controlled substance.[1]

## Nutritional Supplement: Compound Amino Acid Oral Solution

"Compound Amino Acid Oral Solution (14AA)" is a product described as an amino acid drug.[4] It is intended to address imbalances in the ratio of branched-chain to aromatic amino acids that can occur with various liver diseases.[4] This product is used as an adjuvant therapy for chronic liver conditions such as viral hepatitis and cirrhosis, aiming to promote the synthesis of albumin in the plasma.[4]

# Liquid Crystal Research: Azo-Substituted Compound

In the field of materials science, a research paper describes an azo-substituted bent-core hockey-stick-shaped molecule designated as A14.[5] The full chemical name for this compound is 4-(((3-((4-(nDecyloxy)benzoyl)oxy)phenyl)imino)methyl)phenyl4-(-(4-(n-tetradecyloxy)phenyl)diazanyl)benzoate.[5] This molecule exhibits liquid crystal properties, specifically two pseudopolar tilted smectic phases.[5]

## Potential Relation to Arachidonic Acid

Arachidonic acid, a polyunsaturated omega-6 fatty acid, is commonly abbreviated as AA.[6] Its chemical structure is 20:4( $\omega$ -6), or 20:4(5,8,11,14).[6] The "14" in "AA-14" could potentially refer to the location of the fourth cis-double bond at the 14th carbon from the carboxyl end. However, "AA-14" is not a standard nomenclature for arachidonic acid.

## Conclusion

The term "AA-14" is polysemantic, referring to a pharmaceutical pill, a nutritional supplement, and a liquid crystal compound, with a potential, non-standard connection to arachidonic acid. To provide a detailed technical guide with the requested data presentation and visualizations, a specific substance must be identified. Without this clarification, a comprehensive report on the physical and chemical properties, experimental protocols, and signaling pathways of "AA-14" cannot be accurately generated.

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